

Essential Safety and Logistical Information for Handling Z944

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Compound of Interest

Compound Name: Z944

Cat. No.: B611919

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This guide provides essential safety protocols and logistical information for handling the T-type calcium channel blocker **Z944** in a laboratory setting. While one Safety Data Sheet (SDS) classifies **Z944** as not hazardous under the Globally Harmonized System (GHS)[1], it is prudent to treat all research compounds of unknown long-term toxicity with a high degree of caution.[4][5][6] This document synthesizes available information and general best practices for handling potent research compounds to ensure the safety of laboratory personnel.

Chemical and Physical Properties

Property	Value	Source
Chemical Name	4-[[[(3-chloro-5-fluorobenzoyl)amino]methyl]-N-(1,1-dimethylethyl)-1-piperidineacetamide	[1]
Synonyms	Ulixacaltamide, Z-944	[2][7]
CAS Number	1199236-64-0	[1]
Molecular Formula	C19H27ClFN3O2	[2][3]
Molecular Weight	383.89 g/mol	[2][3]
Appearance	White to off-white solid powder	[3]
Solubility	Soluble in DMSO and 0.1N HCl(aq)	[7]

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate level of PPE for the planned procedures.[5][8] For all work with **Z944**, the following minimum PPE is recommended. When handling the solid compound or solutions, it is crucial to prevent skin and eye contact, as well as inhalation.

Activity	Recommended PPE	Rationale
Weighing and Dispensing (Solid)	- Chemical splash goggles or safety glasses with side shields- Lab coat- Nitrile gloves (double-gloving recommended)	High potential for generating dust and aerosols.[8]
Solution Preparation and Handling	- Chemical splash goggles or safety glasses with side shields- Lab coat- Nitrile gloves	Minimizes risk of splashes and skin contact.[8]
General Laboratory Operations	- Safety glasses- Lab coat- Nitrile gloves	Standard laboratory practice to protect against incidental contact.[8]

Experimental Protocols: Safe Handling and Spill Response

Engineering Controls: All procedures involving solid **Z944** or concentrated solutions should be conducted in a certified chemical fume hood to minimize inhalation exposure.[4][5]

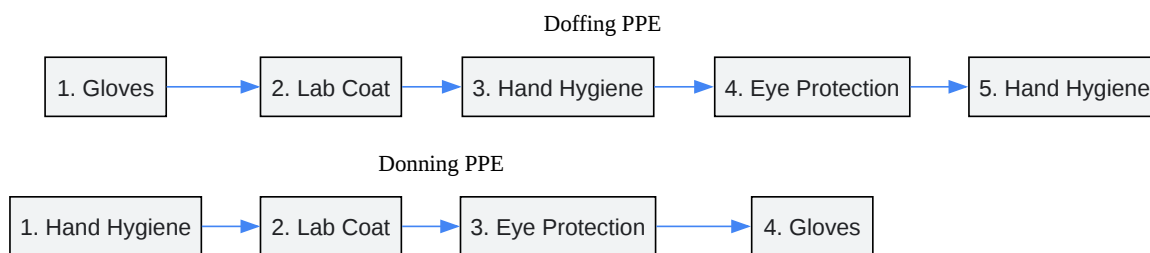
Emergency Procedures: In the event of exposure, follow these first-aid measures immediately.
[2]

Exposure Route	First-Aid Measures
Inhalation	Move the individual to fresh air. If breathing is difficult, seek immediate medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

Spill Cleanup: For small spills, absorb any liquid with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal.^[6] If a significant amount of solid is spilled, carefully sweep it up, avoiding dust generation, and place it in a sealed container. All spill cleanup materials should be disposed of as hazardous waste.

Operational and Disposal Plans

Donning and Doffing PPE Workflow: Proper donning and doffing of PPE are critical to prevent contamination.^{[9][10][11][12]} The following sequence should be followed:



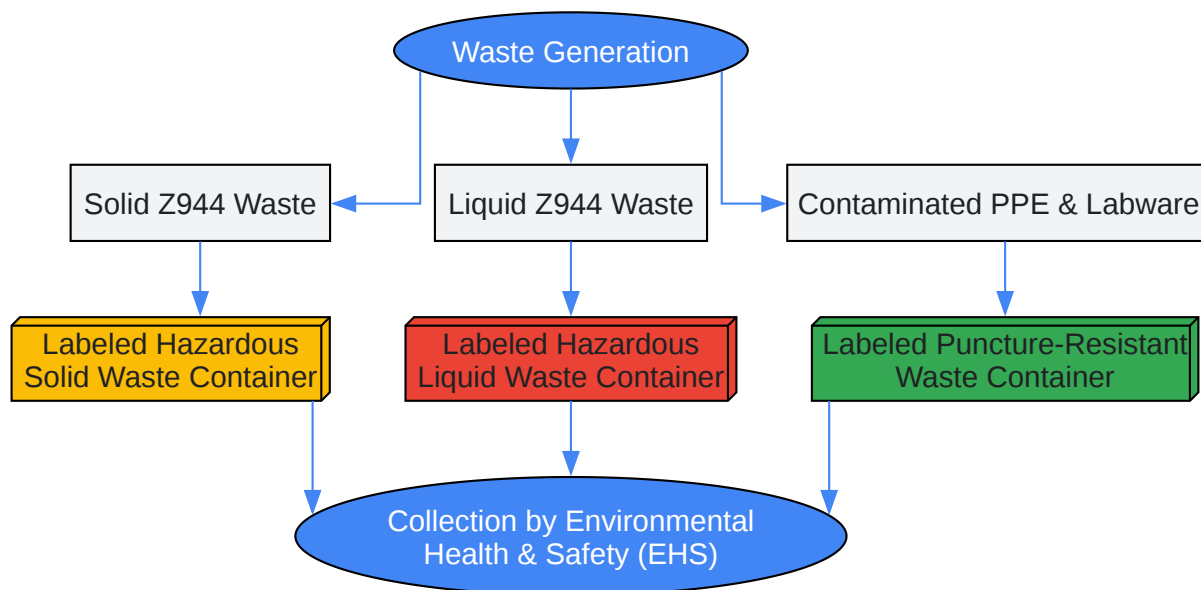
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Caption: Sequential process for donning and doffing Personal Protective Equipment.

Waste Disposal Plan: All waste contaminated with **Z944** should be treated as chemical waste and disposed of according to institutional and local regulations.^{[13][14][15]} Do not dispose of **Z944** down the drain or in the regular trash.^[5]

Waste Type	Disposal Procedure
Solid Z944 Waste	Collect in a clearly labeled, sealed container for hazardous solid waste.
Liquid Z944 Waste (Solutions)	Collect in a clearly labeled, sealed container for hazardous liquid waste.
Contaminated Labware (e.g., pipette tips, vials)	Collect in a designated, puncture-resistant container labeled as hazardous waste. ^[8]
Contaminated PPE (e.g., gloves, disposable lab coats)	Place in a sealed bag or container labeled as hazardous waste. ^[8]

Waste Disposal Workflow:



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Caption: Segregation and disposal pathway for **Z944**-contaminated waste.

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